

Application Note: Quantification of Theophylline in Rabbit Plasma via HPLC-UV

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Compound of Interest

Compound Name: *Theophylline*

Cat. No.: *B1682251*

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This document provides a detailed protocol for the quantification of **theophylline** in rabbit plasma using a simple, precise, and accurate High-Performance Liquid Chromatography with Ultraviolet (HPLC-UV) detection method. This method is suitable for pharmacokinetic studies in rabbits.

Principle

This method utilizes reversed-phase HPLC to separate **theophylline** from endogenous plasma components. The sample preparation involves a straightforward protein precipitation step to extract the analyte and the internal standard (IS), hydroxyethyl **theophylline**, from the plasma matrix. The separation is achieved on a C18 column with an isocratic mobile phase, and quantification is performed by monitoring the UV absorbance at 272 nm.

Experimental Protocols

Materials and Reagents

- **Theophylline** (Reference Standard)
- Hydroxyethyl **theophylline** (Internal Standard)
- Acetonitrile (HPLC Grade)
- Methanol (HPLC Grade)

- Water (HPLC Grade)
- Zinc Sulphate
- Glacial Acetic Acid
- Rabbit Plasma (Blank)

Instrumentation

- HPLC system equipped with a pump, autosampler, column oven, and UV/VIS detector.
- Waters® C18 column (μBondapak™ 5 μm, 150 × 3.9 mm)[1][2]
- Data acquisition and processing software

Preparation of Solutions

- Stock Solutions:
 - Prepare a standard stock solution of **theophylline** at a concentration of 5 mg/mL in methanol.[3]
 - Prepare a stock solution of the internal standard (IS), hydroxyethyl **theophylline**, at a concentration of 1 mg/mL in methanol.[3]
 - Store these solutions at a temperature below 8°C for a maximum of 15 days.[3]
- Working Solutions:
 - Prepare working solutions of **theophylline** and the IS at a concentration of 250 μg/mL by diluting the stock solutions with a mixture of methanol and water (50:50, v/v).[3]
- Mobile Phase:
 - Prepare the mobile phase by mixing water and acetonitrile in a ratio of 96:4 (v/v).[1][2]
 - Adjust the pH to 4.2 using glacial acetic acid.[2]

- Filter the mobile phase through a 0.45 µm filter and degas it before use.[2]

Preparation of Calibration and Quality Control Samples

- Calibration Standards:
 - To 200 µL of blank rabbit plasma, add 20 µL of the **theophylline** working solution and 20 µL of the IS working solution to achieve final concentrations of 0.1, 0.25, 1.0, 2.5, 10.0, and 25.0 µg/mL for **theophylline**.[3]
- Quality Control (QC) Samples:
 - Prepare QC samples in the same manner as the calibration standards at three concentration levels:
 - Low Quality Control (LQC): 0.3 µg/mL[3]
 - Medium Quality Control (MQC): 12 µg/mL[3]
 - High Quality Control (HQC): 20 µg/mL[3]

Sample Preparation

- Thaw the stored plasma samples at room temperature and vortex for 30 seconds to ensure homogeneity.[3]
- To 200 µL of the plasma sample in a centrifuge tube, add 20 µL of a methanol:water mixture (50:50, v/v).[3]
- Add 20 µL of the internal standard working solution (250 µg/mL).[3]
- Add 760 µL of a 2% zinc sulphate solution to precipitate the plasma proteins.[3]
- Vortex the mixture gently for 1.5 minutes.[3]
- Centrifuge the samples at 2,500 × g for 10 minutes.[3]
- Transfer 700 µL of the clear supernatant to an HPLC vial.[3]

- Inject 25 μ L of the sample into the HPLC system for analysis.[3]

HPLC-UV Analysis

- Column: Waters® C18 (μ Bondapak™ 5 μ m, 150 \times 3.9 mm)[1][2]
- Mobile Phase: Water:Acetonitrile (96:4, v/v), pH 4.2 with glacial acetic acid[2]
- Flow Rate: 1.0 mL/min[1][2]
- Detection Wavelength: 272 nm[2]
- Injection Volume: 25 μ L[3]

Data Presentation

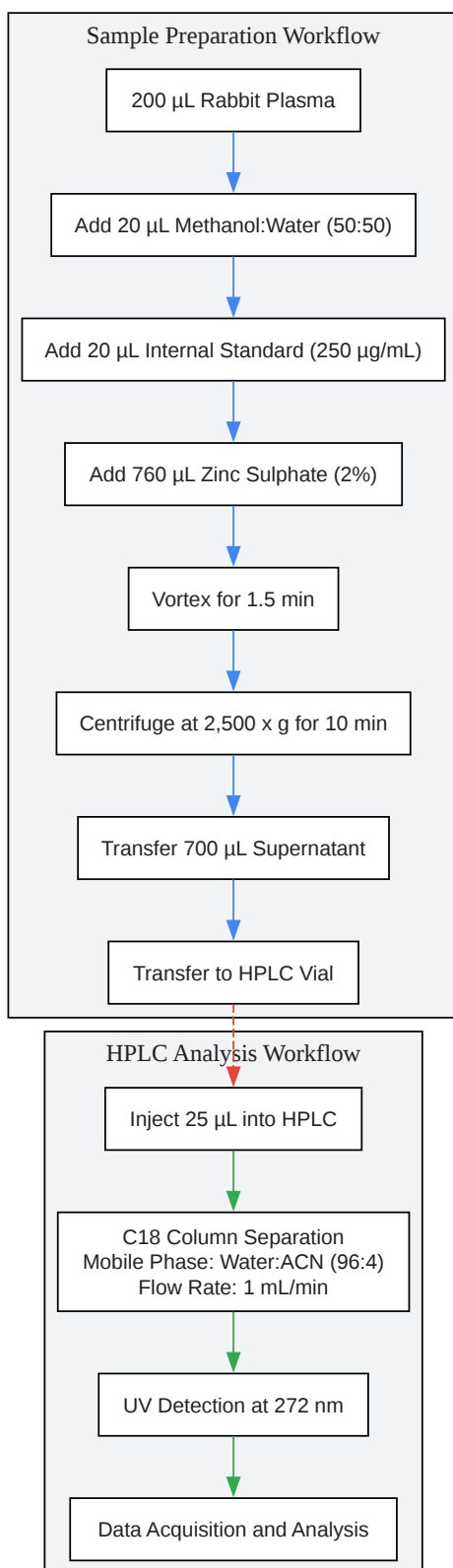
Chromatographic Parameters

Parameter	Value
Retention Time of Theophylline	~5.2 minutes[1]
Retention Time of Internal Standard	~6.5 minutes[1]

Method Validation Summary

Parameter	Result
Linearity Range	0.1 - 25 µg/mL[1][2]
Correlation Coefficient (r)	0.99[3]
Precision (%CV)	
Intra-batch	1.0 - 8.1%[3]
Inter-batch	7.8 - 9.6%[3]
Recovery (%)	
Low QC (0.3 µg/mL)	63.1%[1][3]
Medium QC (12 µg/mL)	69.4%[1][3]
High QC (20 µg/mL)	69.7%[1][3]
Internal Standard	66.4%[3]

Visualization



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Caption: Workflow for **Theophylline** Quantification in Rabbit Plasma.

Pharmacokinetic Study Application

This method has been successfully applied to pharmacokinetic studies in rabbits.[1] In a typical study design, rabbits are fasted overnight and administered a 16 mg/kg oral dose of **theophylline**. [2][3] Blood samples (1.0-1.5 mL) are collected from the ear vein into heparinized tubes at various time points (e.g., 0, 0.5, 1, 1.5, 2, 3, 4, 6, 8, 12, 24, and 36 hours). [2][3] The collected blood is then centrifuged at $2,500 \times g$ for 10 minutes to separate the plasma, which is subsequently stored at -80°C until analysis using the protocol described above. [2][3]

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References

- 1. A simple HPLC-UV method for the quantification of theophylline in rabbit plasma and its pharmacokinetic application - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. academic.oup.com [academic.oup.com]
- 3. academic.oup.com [academic.oup.com]
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